

Application Notes and Protocols for (-)-Isopulegol in Fragrance and Cosmetic Formulations

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Compound of Interest

Compound Name: (-)-Isopulegol

Cat. No.: B7797489

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Introduction

(-)-Isopulegol is a naturally occurring monoterpene alcohol renowned for its pleasant, minty-herbal aroma and distinct cooling sensation.^[1] A key intermediate in the synthesis of menthol, it is increasingly utilized in fragrance and cosmetic formulations for its multifaceted benefits.^[1] ^[2] These application notes provide a comprehensive overview of the use of **(-)-Isopulegol**, including its physical and chemical properties, recommended usage levels, and detailed protocols for evaluating its performance in various formulations.

Physical and Chemical Properties of (-)-Isopulegol

A summary of the key physical and chemical properties of **(-)-Isopulegol** is presented in Table 1. This data is essential for formulation development, ensuring compatibility with other ingredients and predicting its behavior in different cosmetic bases.

Table 1: Physical and Chemical Properties of **(-)-Isopulegol**

Property	Value
Chemical Name	(1R,2S,5R)-5-methyl-2-(prop-1-en-2-yl)cyclohexan-1-ol
CAS Number	89-79-2[2]
Molecular Formula	C ₁₀ H ₁₈ O[2]
Molecular Weight	154.25 g/mol
Appearance	Colorless to pale yellow liquid
Odor	Minty, cooling, herbal aroma
Solubility	Slightly soluble in water; soluble in ethanol and oils
Flash Point	87°C
Refractive Index	1.46 at 20°C
Density	0.91 g/cm ³ at 25°C

Applications in Fragrance and Cosmetic Formulations

(-)-Isopulegol is a versatile ingredient with applications in both leave-on and rinse-off cosmetic products. Its primary functions are as a fragrance component and a cooling agent.

Fragrance Applications

With its refreshing and uplifting minty-herbal scent, **(-)-Isopulegol** is a valuable addition to a wide range of fragranced products. It can be used to impart a fresh note in perfumes, colognes, deodorants, and body sprays. In skincare and haircare products, it contributes to a clean and invigorating sensory experience.

Cosmetic Applications as a Cooling Agent

The cooling sensation imparted by **(-)-Isopulegol** is a key benefit in many cosmetic formulations, providing a refreshing and soothing effect. This makes it particularly suitable for

products such as after-sun lotions, facial mists, scalp treatments, and balms. One supplier of **(-)-Isopulegol**, under the trade name Coolact® P, recommends a starting dosage of 0.1% for its cooling effect in cosmetic products.

Quantitative Data: Recommended Usage Levels

The concentration of **(-)-Isopulegol** in a formulation depends on the desired intensity of the fragrance and cooling effect, as well as the product type. Table 2 provides a summary of recommended usage levels based on available data.

Table 2: Recommended Usage Levels of **(-)-Isopulegol** in Fragrance and Cosmetic Formulations

Product Type	Function	Recommended Concentration (% w/w)
Fragrance Concentrates	Fragrance	Up to 6.0%
Perfumes (Eau de Parfum)	Fragrance	0.2 - 1.4% (of total fragrance content)
Colognes (Eau de Toilette)	Fragrance	0.12 - 0.9% (of total fragrance content)
Skin Creams & Lotions	Fragrance & Cooling	0.1 - 1.0%
Shampoos & Hair Care	Fragrance & Cooling	0.1 - 1.0%
Deodorants & Body Sprays	Fragrance & Cooling	0.1 - 1.0%
Deodorant Sticks	Fragrance	1.0 - 3.0%
Oral Care Products	Cooling & Flavor	Starting from 0.1%
Men's Grooming Products	Fragrance & Cooling	Starting from 0.1%

Experimental Protocols

To assist researchers and formulators in evaluating the efficacy and stability of **(-)-Isopulegol** in their products, the following detailed experimental protocols are provided.

Protocol 1: Sensory Evaluation of Cooling Effect

This protocol outlines a method for the quantitative sensory analysis of the cooling effect of a topical product containing **(-)-Isopulegol**.

Objective: To quantify the intensity and duration of the cooling sensation produced by a topical formulation containing **(-)-Isopulegol**.

Materials:

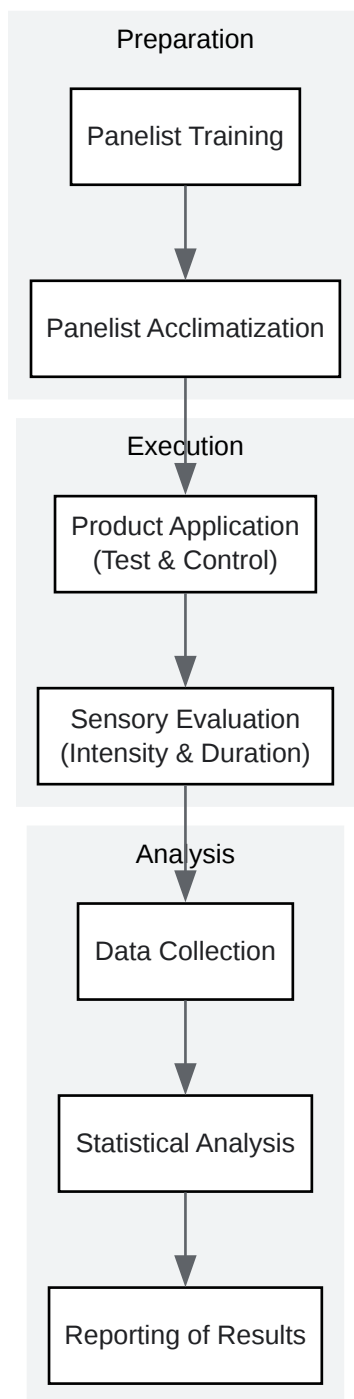
- Test formulation containing a known concentration of **(-)-Isopulegol**.
- Control formulation (placebo) without **(-)-Isopulegol**.
- Trained sensory panel ($n \geq 10$).
- Standardized application tools (e.g., syringes for precise dosage).
- Visual Analog Scale (VAS) or Labeled Magnitude Scale (LMS) for rating cooling intensity.
- Timers.
- Data collection forms or software.

Procedure:

- Panelist Training: Train panelists to identify and rate the intensity of a cooling sensation using a standardized scale.
- Acclimatization: Allow panelists to acclimatize to the controlled environment (temperature and humidity) for at least 15 minutes before the test.
- Application: Apply a standardized amount of the test and control formulations to designated areas on the panelists' inner forearms.
- Evaluation: Instruct panelists to rate the intensity of the cooling sensation at specified time intervals (e.g., immediately after application, then at 1, 5, 10, 15, 30, and 60 minutes).

- **Data Analysis:** Analyze the collected data to determine the mean cooling intensity at each time point and the overall duration of the cooling effect.

Workflow for Sensory Evaluation of Cooling Effect



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Caption: Workflow for the sensory evaluation of the cooling effect of **(-)-Isopulegol**.

Protocol 2: In Vitro Anti-Inflammatory Assay

This protocol describes an in vitro method to assess the potential anti-inflammatory properties of **(-)-Isopulegol** by measuring its effect on the production of pro-inflammatory cytokines in human skin cells.

Objective: To determine the effect of **(-)-Isopulegol** on the production of Tumor Necrosis Factor-alpha (TNF- α) and Interleukin-6 (IL-6) in lipopolysaccharide (LPS)-stimulated human keratinocytes.

Materials:

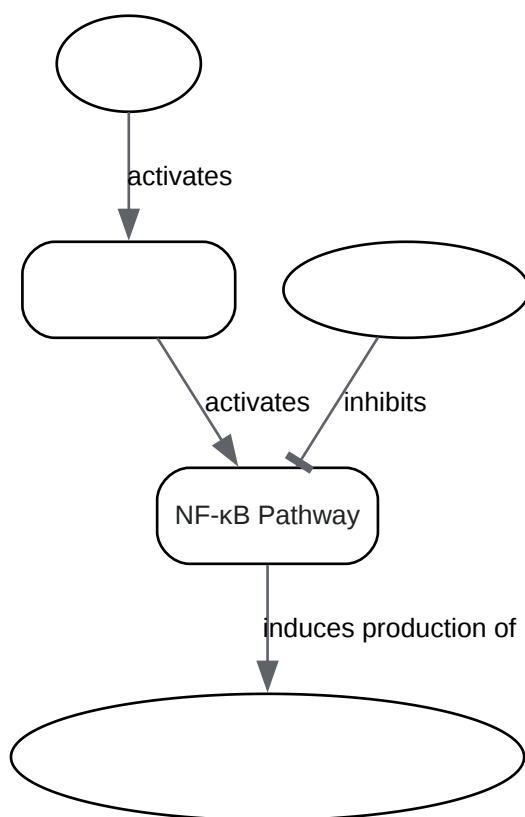
- Human keratinocyte cell line (e.g., HaCaT).
- Cell culture medium and supplements.
- **(-)-Isopulegol** solution at various concentrations.
- Lipopolysaccharide (LPS) solution.
- Enzyme-Linked Immunosorbent Assay (ELISA) kits for TNF- α and IL-6.
- MTT assay kit for cell viability.
- Plate reader.

Procedure:

- Cell Culture: Culture human keratinocytes under standard conditions.
- Cell Viability Assay: Determine the non-cytotoxic concentrations of **(-)-Isopulegol** using an MTT assay.
- Treatment: Treat the keratinocytes with non-cytotoxic concentrations of **(-)-Isopulegol** for a specified period, followed by stimulation with LPS to induce an inflammatory response.

- Cytokine Measurement: Collect the cell culture supernatant and measure the levels of TNF- α and IL-6 using ELISA kits.
- Data Analysis: Compare the cytokine levels in the **(-)-Isopulegol**-treated groups with the LPS-stimulated control group to determine the percentage inhibition of cytokine production.

Signaling Pathway for Anti-Inflammatory Action



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Caption: Simplified signaling pathway of the potential anti-inflammatory action of **(-)-Isopulegol**.

Conclusion

(-)-Isopulegol is a valuable and versatile ingredient in the formulation of fragrances and cosmetics. Its refreshing scent and cooling properties enhance the sensory experience of a wide range of products. The provided application notes and protocols offer a framework for formulators to effectively utilize and evaluate **(-)-Isopulegol** in their product development,

ensuring both desired performance and stability. Further research into its potential anti-inflammatory and other skin benefits may broaden its applications in the future.

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References

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